

## Safeguarding Your Research: A Guide to Handling 5-Aminosalicylic Acid

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Compound of Interest		
Compound Name:	5-Aminosalicylic acid	
Cat. No.:	B7765266	Get Quote

Essential Safety and Handling Protocols for Researchers, Scientists, and Drug Development Professionals

Handling **5-Aminosalicylic acid** (5-ASA), also known as Mesalamine, requires a comprehensive understanding of its potential hazards and the implementation of rigorous safety protocols to ensure a secure laboratory environment.[1][2] This guide provides essential, step-by-step procedures for the safe handling, storage, and disposal of 5-ASA, empowering you to manage this compound responsibly and effectively.

# Hazard Identification and Personal Protective Equipment (PPE)

**5-Aminosalicylic acid** is considered a hazardous substance that can cause skin, eye, and respiratory system irritation.[1][3][4] It may also cause an allergic skin reaction.[1][4] Accidental ingestion may be harmful to your health.[3] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Recommended Personal Protective Equipment (PPE)



Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1][5]	To prevent eye irritation from dust or splashes.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and protective clothing.[1][5] Fire/flame resistant and impervious clothing should be worn.[5]	To prevent skin irritation and potential allergic reactions upon contact.[1][4]
Respiratory Protection	Use in a well-ventilated area. [3] If exposure limits are exceeded or irritation is experienced, a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter is recommended.[5][6]	To prevent respiratory tract irritation from dust inhalation. [1][4]

## **Operational Plan: From Receipt to Disposal**

A systematic approach to handling 5-ASA minimizes risks. Follow these procedural steps for all laboratory work involving this compound.

## **Pre-Handling Preparations**

- Ventilation Check: Ensure your workspace, preferably a chemical fume hood, is well-ventilated.[3]
- PPE Inspection: Before starting, inspect all PPE for integrity. Ensure safety showers and eyewash stations are accessible.[1]
- Container Inspection: Check that the chemical container is clearly labeled and free from leaks.[3] Keep containers securely sealed when not in use.[3]



## **Safe Handling Protocol**

- Avoid Dust Generation: Use dry clean-up procedures and avoid actions that generate dust.
   [1][3]
- Prevent Personal Contact: Avoid all personal contact, including inhalation and contact with skin and eyes.[3] Do not get the substance on clothing.[1][7]
- Hygienic Practices: Do not eat, drink, or smoke in the handling area.[3] Wash your face, hands, and any exposed skin thoroughly with soap and water after handling.[1][3]
   Contaminated work clothing should not be allowed out of the workplace and should be laundered separately before reuse.[1][3]

### **Storage**

- Location: Store in a cool, dry, well-ventilated area in the original, tightly closed container.[1]
- Conditions to Avoid: Protect from direct sunlight, moisture, and air exposure.[1][5][6] Store away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, acid chlorides, and metals.[1][3][5]

# Emergency Procedures: Spill and Exposure Response

Immediate and correct response to spills and exposures is critical.

#### **First-Aid Measures**



Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1] Get medical attention.[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes.[1] If skin irritation or a rash occurs, seek medical help.[5] Take off contaminated clothing and wash it before reuse.  [5]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[5] If you feel unwell, get medical help.[5]
Ingestion	Do not induce vomiting.[2] Immediately call a doctor.[4]

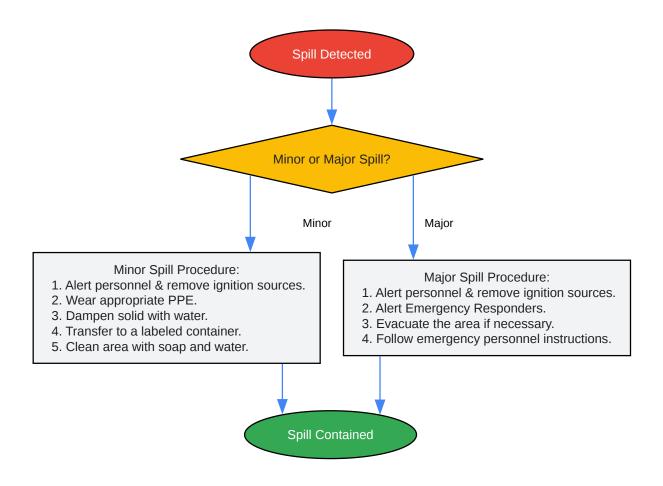
## **Spill Response Plan**

For any spill, the first step is to alert personnel in the area and remove all ignition sources.[3] The subsequent response depends on the scale of the spill.

- · Minor Spills:
  - Dampen the solid spill material with water.[6][8]
  - Transfer the dampened material to a suitable, labeled container for disposal.[6][8]
  - Use absorbent paper dampened with water to pick up any remaining material.[6][8]
  - Wash all contaminated surfaces with a soap and water solution. [6][8]
- · Major Spills:
  - Alert emergency responders, providing the location and nature of the hazard.
  - Control personal contact by using appropriate protective equipment.[3]



Follow clean-up procedures as directed by emergency personnel.



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### References

- 1. fishersci.com [fishersci.com]
- 2. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]







- 5. echemi.com [echemi.com]
- 6. 5-Aminosalicylic Acid | C7H7NO3 | CID 4075 PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. 5-AMINOSALICYLIC ACID | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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